

# An In-depth Technical Guide to Ethyl 2-[4-(chloromethyl)phenyl]propanoate

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Compound of Interest

Compound Name:

Ethyl 2-[4(chloromethyl)phenyl]propanoate

Cat. No.:

B129054

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This technical guide provides a comprehensive overview of the chemical, physical, and potential pharmacological properties of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate**. It is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry. This document outlines the compound's structure, properties, a proposed synthesis protocol, and its likely biological context, including a detailed experimental protocol for assessing its activity as a cyclooxygenase (COX) inhibitor.

# **Chemical and Physical Properties**

**Ethyl 2-[4-(chloromethyl)phenyl]propanoate** is a halogenated aromatic carboxylic acid ester. Structurally, it is an ester derivative of 2-phenylpropanoic acid, placing it in the broader class of "profen" precursors, which are well-known nonsteroidal anti-inflammatory drugs (NSAIDs). The presence of a reactive chloromethyl group at the para position of the phenyl ring makes it a valuable intermediate for further chemical modifications.

### **General Information**



Property	Value	Source
IUPAC Name	ethyl 2-[4- (chloromethyl)phenyl]propanoa te	PubChem[1]
Synonyms	2-(4-chloromethyl-phenyl)- propionic acid ethyl ester, Ibuprofen Impurity 51	PubChem[1]
CAS Number	43153-03-3	PubChem[1]
Molecular Formula	C12H15ClO2	PubChem[1]
Molecular Weight	226.70 g/mol	PubChem[1]

**Physicochemical Properties** 

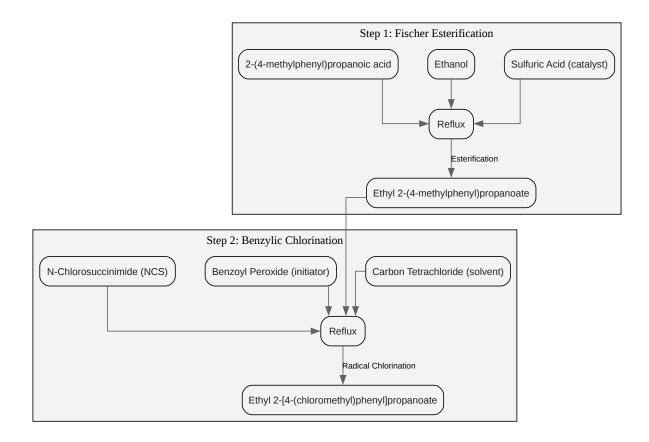
Property	Value	Source
Boiling Point	303.8 ± 22.0 °C (Predicted)	ChemicalBook
Density	1.112 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook
XLogP3	3.5	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Topological Polar Surface Area	26.3 Ų	PubChem[1]

# **Synthesis and Purification**

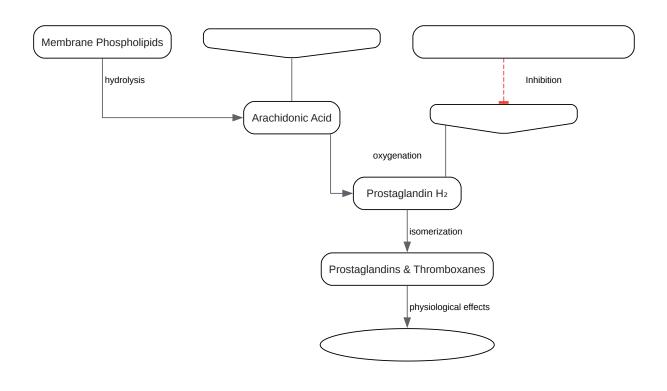
The following is a proposed experimental protocol for the synthesis of **Ethyl 2-[4- (chloromethyl)phenyl]propanoate**. This procedure is based on established methods for esterification and benzylic chlorination.

### **Proposed Synthesis Workflow**











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### References



- 1. Frontiers | Arachidonic Acid Metabolism Pathway Is Not Only Dominant in Metabolic Modulation but Associated With Phenotypic Variation After Acute Hypoxia Exposure [frontiersin.org]
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